

Eprodisate Disodium: A Comprehensive Technical Guide to its Chemical Structure and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eprodisate disodium, known chemically as disodium 1,3-propanedisulfonate, is an investigational drug candidate with potential applications in the treatment of amyloid A (AA) amyloidosis. This technical guide provides an in-depth overview of its chemical structure and a detailed examination of its synthesis, with a focus on a modern and efficient synthetic route. The information presented is intended to support research and development efforts in the pharmaceutical and medicinal chemistry fields.

Eprodisate is a small molecule designed to mimic the structure of heparan sulfate, a glycosaminoglycan that has been implicated in the pathogenesis of AA amyloidosis. By competitively binding to serum amyloid A (SAA) protein, eprodisate inhibits the aggregation of amyloid fibrils, thereby preventing their deposition in various organs, particularly the kidneys.

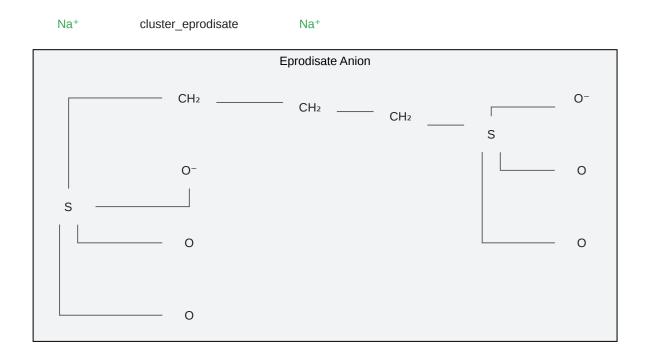
Chemical Structure and Properties

Eprodisate disodium is the sodium salt of 1,3-propanedisulfonic acid. Its chemical structure is characterized by a three-carbon chain with sulfonate groups at the 1 and 3 positions.



Identifier	Value	
IUPAC Name	disodium;propane-1,3-disulfonate	
Molecular Formula	C ₃ H ₆ Na ₂ O ₆ S ₂	
Molecular Weight	248.19 g/mol	
CAS Number	36589-58-9	
Appearance	White coarse powder	
Solubility	Partially soluble in cold water, soluble in hot water.	

Caption: Chemical structure of Eprodisate Disodium.



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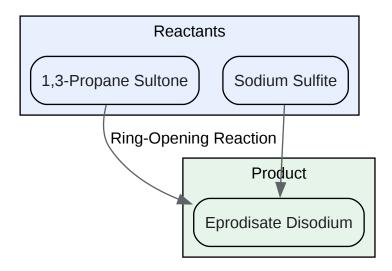
Synthesis of Eprodisate Disodium

The synthesis of eprodisate disodium has evolved from earlier methods that were associated with low yields and the use of hazardous materials. The contemporary and preferred method involves the ring-opening of 1,3-propane sultone with a sulfite nucleophile, specifically sodium sulfite. This approach is lauded for its efficiency, higher purity profile, and suitability for large-scale pharmaceutical production.[1]

Synthetic Pathway: Ring-Opening of 1,3-Propane Sultone

The reaction proceeds via a nucleophilic attack of the sulfite anion on the carbon atom of the sultone ring, leading to the formation of the disulfonate salt.

Caption: Synthesis of Eprodisate Disodium from 1,3-Propane Sultone.



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Experimental Protocol

The following protocol is a representative procedure for the synthesis of eprodisate disodium.

Materials:

1,3-Propane sultone



- Sodium sulfite
- Methanol
- Ethanol
- Diethyl ether
- Deionized water

Procedure:

- Reaction Setup: In a reaction vessel, a suspension of a disulfone compound (0.62 g, 2.23 mmol) in methanol (15 mL) is prepared.
- Addition of Sodium Methoxide: A 0.5 M solution of sodium methoxide in methanol (8.9 mL,
 4.58 mmol) is slowly added to the suspension.
- Reaction: The reaction mixture is stirred at room temperature for 24 hours.
- Work-up: After the reaction is complete, the resulting homogeneous solution is concentrated under reduced pressure to yield a solid. This solid is then suspended in ethanol (20 mL) and stirred for 1 hour at room temperature.
- Isolation and Washing: The solid product is isolated by filtration. The filter cake is washed sequentially with ethanol (2 x 10 mL) and diethyl ether (2 x 10 mL).
- Purification: The resulting solid is dissolved in a minimal amount of water (2 mL) and purified by passing it through a C8 reversed-phase silica gel pad, using water as the eluent.
- Final Product: The eluate containing the purified disodium 1,3-propanedisulfonate is collected and lyophilized to afford the final product as a white solid.

Quantitative Data



Parameter	Value	Reference
Yield	85%	ChemicalBook
Purity (Commercial)	>98.00%	GlpBio
Purity (Commercial)	99% (dry wt.)	Fisher Scientific
Purity (Commercial)	97%	CymitQuimica

Conclusion

This technical guide has provided a detailed overview of the chemical structure and a viable synthesis protocol for eprodisate disodium. The described synthetic method, utilizing the ring-opening of 1,3-propane sultone, represents an efficient and scalable approach for the production of this promising drug candidate. The provided experimental details and quantitative data serve as a valuable resource for researchers and professionals involved in the development of novel therapeutics for amyloid-related diseases. Further research and optimization of the synthesis and purification processes may lead to even higher yields and purity, facilitating the advancement of eprodisate disodium through the drug development pipeline.

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